Technical Support Center: Investigating the c-Met Inhibitor EMD 1204831

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Compound of Interest	
Compound Name:	*EMD 1204831*
CAS No.:	*1362819-72-4*
Cat. No.:	*B607297*

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This technical support center provides guidance for researchers and scientists working with **EMD 1204831**, a potent and selective inhibitor of the c-Met receptor tyrosine kinase. The resources below address potential sources of experimental variability and offer troubleshooting strategies for common assays used to characterize this and similar small molecule inhibitors.

Frequently Asked Questions (FAQs)

Q1: What is **EMD 1204831**?

EMD 1204831 is a small molecule, ATP-competitive inhibitor of the c-Met receptor tyrosine kinase.[1][2] It is not an entry in the Electron Microscopy Data Bank (EMDB). The "EMD" designation in this context likely refers to the pharmaceutical company that developed it (Merck KGaA, Darmstadt, Germany).

Q2: What is the primary mechanism of action of **EMD 1204831**?

EMD 1204831 selectively binds to the c-Met kinase domain, competing with ATP, thereby inhibiting its autophosphorylation and the subsequent activation of downstream signaling

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pathways.[2][3] This leads to the inhibition of c-Met-driven cellular processes such as proliferation, migration, and survival.[2][3]

Q3: What are the common experimental systems used to study **EMD 1204831**?

Common experimental systems include in vitro kinase assays, cell-based assays using cancer cell lines with aberrant c-Met signaling (e.g., MKN-45, Hs746T, EBC-1, and KP-4), and in vivo xenograft models in mice.[2][3][4]

Q4: What are the reported IC50 values for **EMD 1204831**?

The reported IC50 (half-maximal inhibitory concentration) for **EMD 1204831** against c-Met is approximately 9 nmol/L in enzymatic assays.[3] However, the effective concentration in cell-based assays can vary depending on the cell line and experimental conditions.

Troubleshooting Guides

In Vitro Kinase Assays

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Issue	Potential Cause(s)	Troubleshooting Steps
High variability in IC50 values	- Inconsistent enzyme concentration or activity.- Substrate concentration not optimal (ideally at or below the Km).- Inaccurate serial dilutions of the inhibitor.- ATP concentration is too high, leading to competitive effects.	- Use a fresh, quality-controlled batch of recombinant c-Met kinase.- Determine the Km of the substrate and use an appropriate concentration.- Carefully prepare fresh serial dilutions for each experiment.- Use an ATP concentration close to the Km for ATP to increase sensitivity to competitive inhibitors.
No or low inhibition observed	- Inactive inhibitor (degradation).- Incorrect assay buffer composition (pH, ionic strength).- Enzyme concentration is too high.	- Store the inhibitor according to the manufacturer's instructions and prepare fresh solutions.- Optimize the buffer conditions for c-Met kinase activity.- Titrate the enzyme concentration to ensure the assay is in the linear range.

Cell-Based Assays (e.g., Western Blot for p-c-Met, cell viability)

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Issue	Potential Cause(s)	Troubleshooting Steps
Inconsistent inhibition of c-Met phosphorylation	- Cell line heterogeneity or passage number affecting c-Met expression.- Variability in HGF (Hepatocyte Growth Factor) stimulation.- Insufficient drug incubation time.	- Use cells with a consistent passage number and periodically verify c-Met expression.- Ensure consistent timing and concentration of HGF stimulation.- Perform a time-course experiment to determine the optimal incubation time for EMD 1204831.
High background in Western blots	- Non-specific antibody binding.- Insufficient washing.- High percentage of milk or BSA in blocking buffer.	- Use a highly specific primary antibody for phosphorylated c-Met.- Increase the number and duration of wash steps.- Optimize the blocking buffer concentration.
Discrepancy between inhibition of p-c-Met and cell viability	- Cell line may have c-Met independent survival pathways.- Drug efflux pumps may be active.- Insufficient duration of the viability assay.	- Profile the cell line for other active signaling pathways.- Co-incubate with an inhibitor of common drug efflux pumps.- Extend the duration of the cell viability assay (e.g., 48-72 hours).

Experimental Protocols

Protocol 1: In Vitro c-Met Kinase Assay

- Prepare Reagents:
  - Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT).
  - Recombinant human c-Met kinase.

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- Peptide substrate (e.g., poly(Glu, Tyr) 4:1).
- ATP solution (at Km concentration).
- **EMD 1204831** serial dilutions.

- Assay Procedure:
  - Add 5 µL of each **EMD 1204831** dilution to a 384-well plate.
  - Add 10 µL of c-Met kinase solution and incubate for 10 minutes at room temperature.
  - Initiate the reaction by adding 10 µL of the ATP/substrate mixture.
  - Incubate for 60 minutes at room temperature.
  - Stop the reaction and measure kinase activity using a suitable method (e.g., ADP-Glo™ Kinase Assay).
- Data Analysis:
  - Normalize the data to positive and negative controls.
  - Plot the normalized data against the logarithm of the inhibitor concentration.
  - Fit the data to a four-parameter logistic equation to determine the IC50 value.

Protocol 2: Western Blot for Phospho-c-Met in Hs746T Cells

- Cell Culture and Treatment:
  - Culture Hs746T gastric cancer cells in appropriate media.
  - Seed cells in 6-well plates and allow them to adhere overnight.
  - Starve the cells in serum-free media for 4-6 hours.
  - Treat the cells with various concentrations of **EMD 1204831** for 2 hours.

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- Stimulate the cells with HGF (50 ng/mL) for 15 minutes.

- Protein Extraction and Quantification:
  - Wash the cells with ice-cold PBS and lyse them in RIPA buffer containing protease and phosphatase inhibitors.
  - Clarify the lysates by centrifugation.
  - Determine the protein concentration using a BCA assay.

- Western Blotting:
  - Separate equal amounts of protein on an SDS-PAGE gel and transfer to a PVDF membrane.
  - Block the membrane with 5% BSA in TBST for 1 hour.
  - Incubate with primary antibodies against phospho-c-Met (Tyr1234/1235) and total c-Met overnight at 4°C.
  - Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour.
  - Detect the signal using an ECL substrate and an imaging system.

Quantitative Data Summary

The following table summarizes the inhibitory activity of **EMD 1204831** from published studies.

Assay Type	Target	Reported IC50 (nmol/L)	Reference
Enzymatic Assay	c-Met	9	[3]
Cell-based Assay (MKN-45)	Cell Viability	Not explicitly stated, but effective at nanomolar concentrations	[3]

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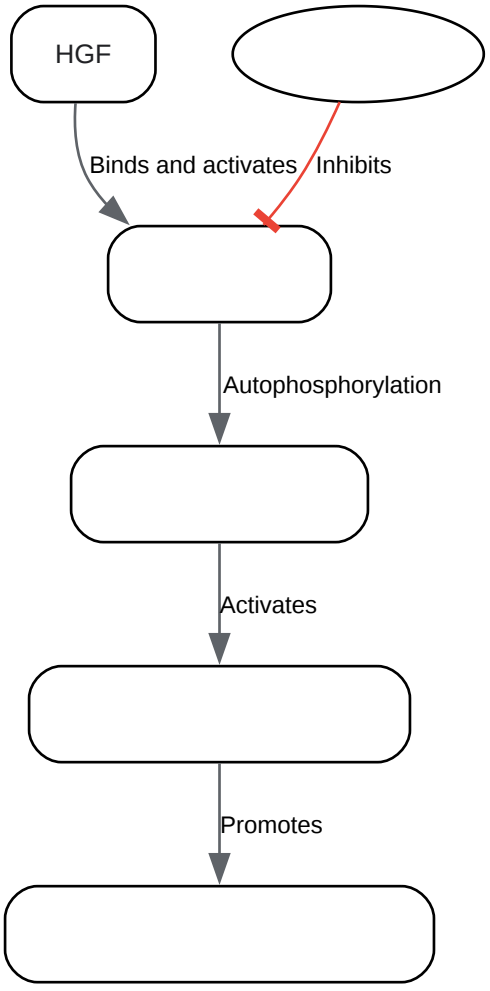
Visualizations

c-Met Signaling Pathway Inhibition by EMD 1204831



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Caption: Inhibition of the c-Met signaling pathway by **EMD 1204831**.

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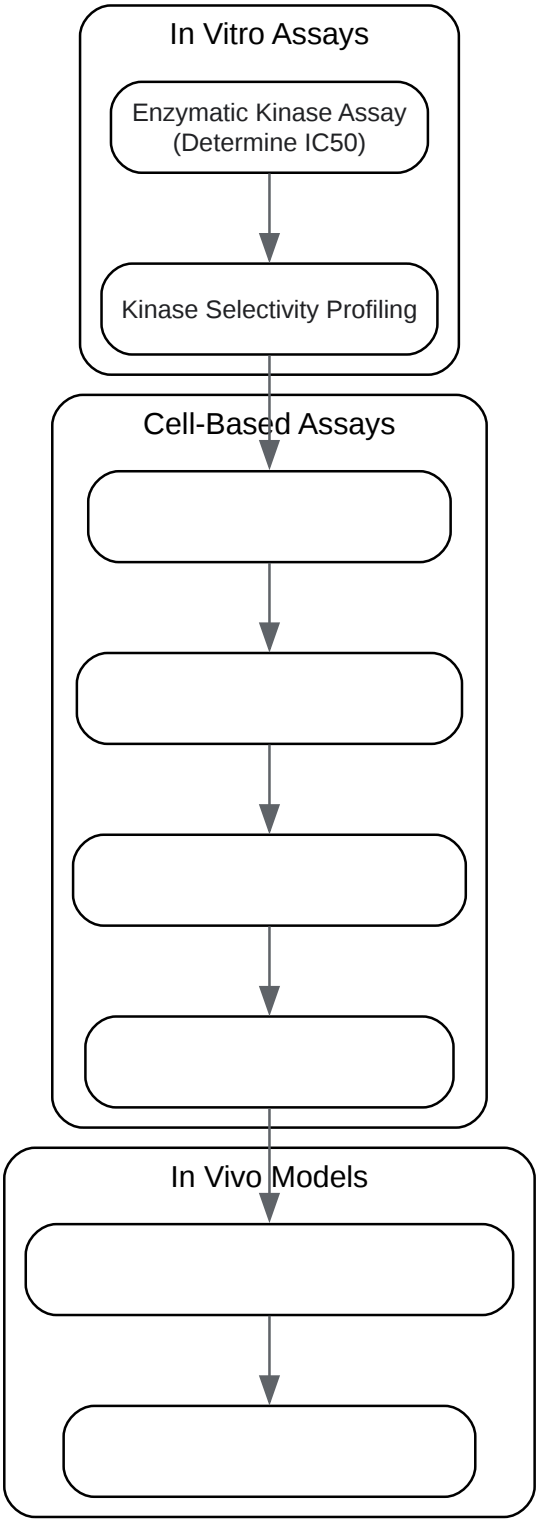
General Workflow for EMD 1204831 Characterization



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Caption: A typical experimental cascade for characterizing a c-Met inhibitor.

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